Strategic Sourcing & Technical Profile: 2-Chloro-6-methoxy-3-methylpyridine

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Compound of Interest	
Compound Name:	*2-Chloro-6-methoxy-3-methylpyridine*
CAS No.:	*1227593-81-8*
Cat. No.:	*B3033863*

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Executive Summary

2-Chloro-6-methoxy-3-methylpyridine (CAS: 1227593-81-8) has emerged as a high-value heterocyclic building block in modern drug discovery, particularly for kinase and GPCR programs requiring precise steric and electronic tuning. Unlike its des-methyl or des-methoxy analogs, this scaffold offers a unique combination of a reactive electrophile (C2-Cl), a hydrogen-bond acceptor (C6-OMe), and a metabolic blocker (C3-Me).

This guide provides a technical roadmap for sourcing, validating, and utilizing this compound. We move beyond simple catalog listings to analyze the synthetic causality of impurities, the regiochemical challenges in its manufacture, and the quality control protocols necessary to ensure data integrity in downstream biological assays.

Part 1: Chemical Profile & Critical Quality Attributes (CQAs)

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To the uninitiated, pyridine isomers appear interchangeable. However, for the medicinal chemist, the specific arrangement of the chloro, methoxy, and methyl groups dictates reactivity and binding affinity.

Identity & Physicochemical Properties[1]

Property	Specification
IUPAC Name	2-Chloro-6-methoxy-3-methylpyridine
CAS Number	1227593-81-8
Molecular Formula	C_7H_8ClNO
Molecular Weight	157.59 g/mol
Appearance	Colorless to pale yellow oil or low-melting solid
Solubility	Soluble in DCM, EtOAc, DMSO; sparingly soluble in water
Key Functional Groups	C2-Cl: Handle for Suzuki/Buchwald couplingC6-OMe: Solubility & H-bond acceptorC3-Me: Steric block / conformational lock

The Isomer Trap (Critical Risk)

The primary sourcing risk for this compound is regioisomeric contamination. The synthesis often involves nucleophilic attack on a dichlorinated precursor. If the regioselectivity is uncontrolled, you may receive a mixture containing the undesired isomer: 2-methoxy-6-chloro-3-methylpyridine.

- Target: **2-Chloro-6-methoxy-3-methylpyridine** (Methoxy at C6)[1][2]
- Impurity: 6-Chloro-2-methoxy-3-methylpyridine (Methoxy at C2)

Why this matters: The C2-Cl position is sterically crowded by the C3-methyl group. The C6-Cl position is sterically open. In cross-coupling reactions, these two isomers will react at significantly different rates, leading to complex mixture analysis and failed SAR (Structure-Activity Relationship) data.

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Part 2: Synthetic Route & Manufacturing Logic

Understanding the synthesis is the only way to predict the impurity profile. The dominant industrial route utilizes Nucleophilic Aromatic Substitution (S_nAr).

The Industrial Route: Regioselective Methoxylation

The synthesis typically starts from 2,6-dichloro-3-methylpyridine. The reaction with sodium methoxide (NaOMe) presents a regiochemical choice: attack at C2 or C6.

- Mechanism: S_nAr via a Meisenheimer complex.
- Regiocontrol: Steric Hindrance.
  - C2 Position: Flanked by the C3-methyl group. High steric hindrance.
  - C6 Position: Unhindered.
  - Outcome: The methoxide nucleophile preferentially attacks the less hindered C6 position, yielding the desired **2-Chloro-6-methoxy-3-methylpyridine** as the major product.

Visualization of Regioselectivity

The following diagram illustrates the kinetic competition that determines the product ratio.



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Caption: Kinetic control in the S_nAr reaction of 2,6-dichloro-3-methylpyridine. The C3-methyl group sterically shields the C2-chlorine, directing the methoxide attack to the C6 position.

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Part 3: Sourcing Landscape & Strategy

This compound is not a commodity solvent; it is a specialized building block. The supply chain is bifurcated between catalog aggregators and original manufacturers.

Supplier Tiers

Tier	Supplier Type	Examples	Strategic Use Case
Tier 1	Catalog Vendors	BLD Pharm, Enamine, Combi-Blocks	Discovery Phase (<50g). Fast delivery, but often re-package bulk material. Action: Request batch-specific H-NMR before shipping.
Tier 2	CROs / Bulk	WuXi AppTec, Pharmablock, Specialized Indian/Chinese CROs	Scale-up (>100g). capable of custom synthesis if stock is old. Action: Define impurity limits (<0.5% regioisomer).
Tier 3	Aggregators	MolPort, eMolecules	Sourcing. Use these platforms to locate stock, then buy directly from the vendor if possible to reduce lead time.

Sourcing Decision Matrix

Do not default to the cheapest option. Use this logic flow to select the right supplier based on your project phase.

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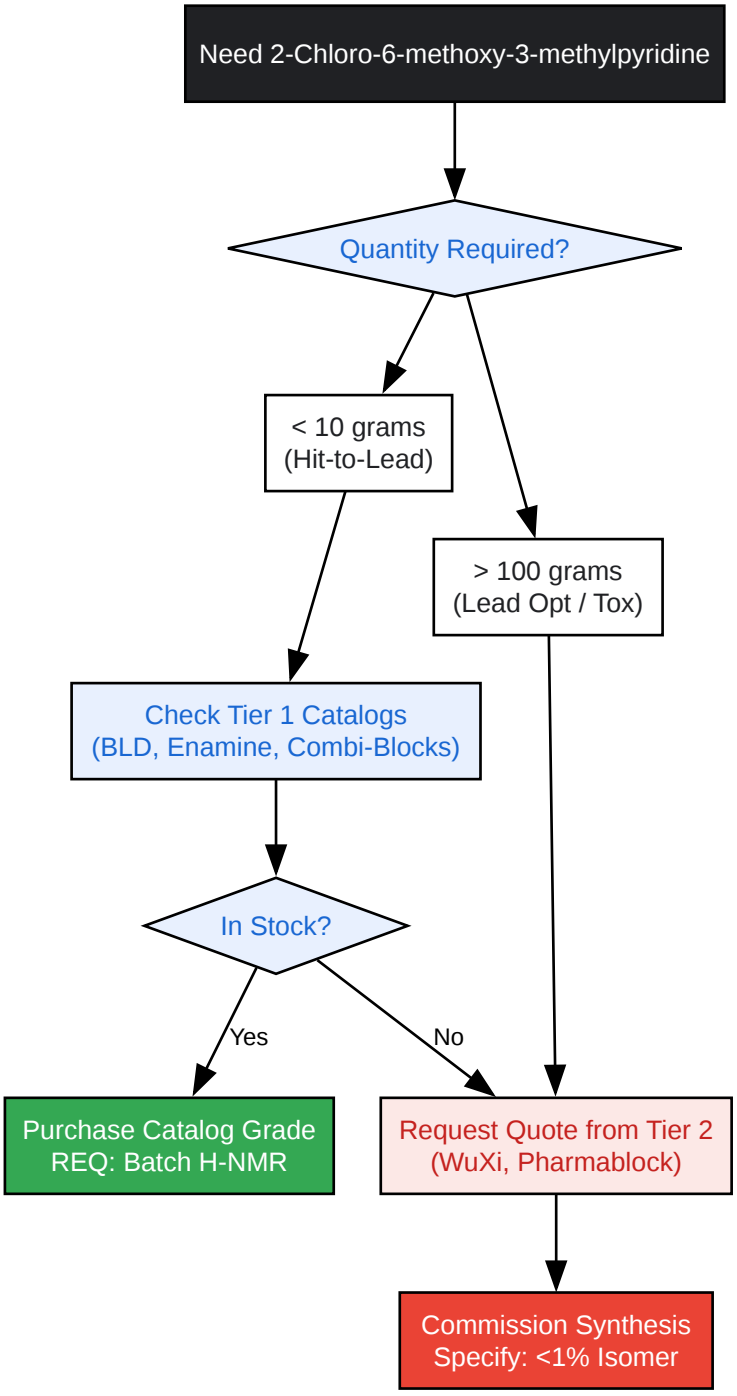

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Caption: Decision tree for sourcing pyridine building blocks based on project stage and quantity requirements.

Part 4: Quality Assurance & Validation Protocols

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Trusting a Certificate of Analysis (CoA) without raw data is a critical failure mode. You must validate the material, specifically checking for the regioisomer.

Analytical Protocol: 1H-NMR

The methyl group and the aromatic protons provide distinct signatures for the two isomers.

- Solvent: DMSO-d_6 or $CDCl_3$.[3]
- Diagnostic Signals (Target Isomer):
  - C3-Methyl: Singlet around 2.1 - 2.3 ppm.
  - C6-Methoxy: Singlet around 3.8 - 4.0 ppm.
  - Aromatic Protons: Two doublets (or d,d) for H4 and H5.
- Differentiation: In the impurity (2-methoxy-6-chloro-3-methylpyridine), the chemical environment of the methyl group shifts slightly because it is now adjacent to a methoxy group rather than a chlorine.
  - Protocol: Integrate the methyl singlet. If you see a "shadow" singlet <0.05 ppm away with 5-10% integration, you have an isomer mixture.

Analytical Protocol: HPLC

Standard reverse-phase conditions are usually sufficient, but a phenyl-hexyl column often provides better separation of regioisomers than C18 due to pi-pi stacking differences.

- Column: XBridge Phenyl-Hexyl or C18 (3.5 µm).
- Mobile Phase: Water/Acetonitrile (0.1% Formic Acid).
- Gradient: 5% to 95% ACN over 15 min.
- Detection: UV at 254 nm and 220 nm.

Part 5: Synthetic Utility & Reactivity

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Once validated, this building block is primarily used in Suzuki-Miyaura and Buchwald-Hartwig cross-couplings.

Reactivity Profile

The C2-Chlorine is the active site. It is activated by the adjacent pyridine nitrogen.

- Suzuki Coupling: Reacts with aryl boronic acids.
  - Catalyst: $Pd(dppf)Cl_2$ or $Pd(PPh_3)_4$ usually suffice.
  - Base: K_2CO_3 or Cs_2CO_3.
  - Note: The C3-methyl group introduces steric bulk. You may need slightly higher temperatures (80-100°C) or more active catalysts (e.g., XPhos Pd G2) compared to the des-methyl analog.
- S_NAr Displacement: The C2-Cl can also be displaced by amines or thiols, though this requires harsher conditions due to the electron-donating effect of the C6-methoxy group which deactivates the ring slightly compared to a 2,6-dichloropyridine.

Downstream Applications

This scaffold is frequently observed in patent literature for:

- Kinase Inhibitors: The pyridine nitrogen forms a key hinge-binding interaction.
- Allosteric Modulators: The C3-methyl group forces the molecule into a specific conformation (atropisomerism potential if the coupled aryl group is bulky).

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